Delavirdine: A Comprehensive Technical Review

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Compound of Interest

Compound Name: *Delavinone*

Cat. No.: *B8257806*

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This technical guide provides an in-depth overview of the physicochemical properties and mechanism of action of Delavirdine, a non-nucleoside reverse transcriptase inhibitor (NNRTI).

Core Physicochemical Data

Delavirdine has been utilized in research and clinical settings primarily as its mesylate salt. The following table summarizes the key molecular data for both the free base and the mesylate salt forms.

Property	Delavirdine (Free Base)	Delavirdine Mesylate
Molecular Formula	$C_{22}H_{28}N_6O_3S$[1][2][3][4]	$C_{22}H_{28}N_6O_3S \cdot CH_4O_3S$[5] or $C_{23}H_{32}N_6O_6S_2$
Molecular Weight	456.56 g/mol	552.67 g/mol
CAS Number	136817-59-9	147221-93-0

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Mechanism of Action: Inhibition of HIV-1 Reverse Transcriptase

Delavirdine is a highly specific, non-competitive inhibitor of HIV-1 reverse transcriptase (RT), a critical enzyme in the viral replication cycle. Unlike nucleoside reverse transcriptase inhibitors (NRTIs), Delavirdine does not compete with nucleoside triphosphates for the active site of the enzyme. Instead, it binds to a hydrophobic pocket, known as the NNRTI-binding pocket, located approximately 10 Å from the catalytic site of the p66 subunit of the enzyme.

This binding event induces a conformational change in the reverse transcriptase, disrupting the catalytic site and thereby inhibiting both RNA-dependent and DNA-dependent DNA polymerase activities. This allosteric inhibition effectively halts the conversion of the viral RNA genome into double-stranded DNA, a crucial step for the integration of viral genetic material into the host cell's genome. Consequently, the life cycle of the virus is interrupted. It is important to note that Delavirdine is not active against HIV-2 RT or human DNA polymerases.

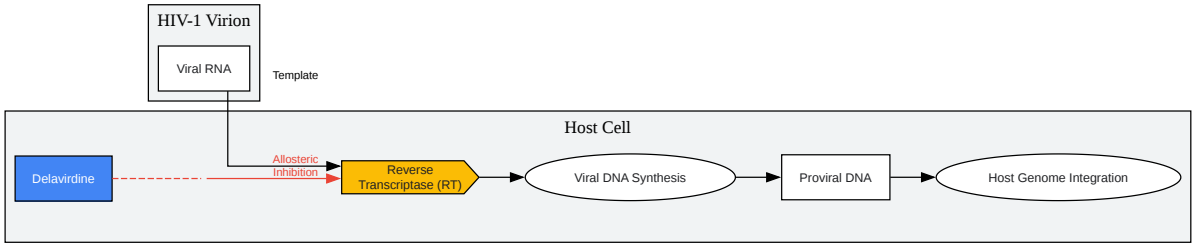

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Figure 1. Mechanism of Delavirdine Action

Experimental Protocols

In Vitro HIV-1 Reverse Transcriptase Inhibition Assay

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This protocol outlines a method to determine the inhibitory activity of Delavirdine against HIV-1 reverse transcriptase.

Objective: To quantify the 50% inhibitory concentration (IC_{50}) of Delavirdine against recombinant HIV-1 RT.

Methodology: A colorimetric reverse transcriptase assay can be utilized.

- Preparation of Reagents:
  - Recombinant HIV-1 Reverse Transcriptase.
  - Delavirdine stock solution (e.g., in DMSO) serially diluted to achieve a range of concentrations.
  - Reaction buffer containing a DNA/RNA template-primer, deoxynucleoside triphosphates (dNTPs) including digoxigenin- and biotin-labeled dUTP.
  - Peroxidase-conjugated anti-digoxigenin antibody.
  - Peroxidase substrate (e.g., ABTS).
  - Lysis buffer.
- Assay Procedure:
  - The assay is typically performed in a 96-well microplate format.
  - The DNA/RNA template-primer is immobilized on the surface of the wells.
  - Recombinant HIV-1 RT and the various dilutions of Delavirdine are added to the wells.
  - The reaction is initiated by the addition of the dNTP mixture.
  - The plate is incubated to allow for DNA synthesis.
  - During this incubation, the newly synthesized DNA strand will incorporate both biotin and digoxigenin.

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- The reaction is stopped, and the wells are washed to remove unincorporated reagents.
- The biotin-labeled DNA remains bound to the streptavidin-coated microplate.
- The digoxigenin-labeled nucleotides are detected by adding an anti-digoxigenin-peroxidase conjugate.
- After another washing step, the peroxidase substrate is added.
- The colorimetric change is measured using a microplate reader at the appropriate wavelength.

- Data Analysis:
  - The absorbance values are plotted against the logarithm of the Delavirdine concentration.
  - The IC_{50} value, which is the concentration of Delavirdine that inhibits 50% of the reverse transcriptase activity, is calculated from the resulting dose-response curve.

Quantification of Delavirdine in Human Plasma by HPLC

This protocol describes a high-performance liquid chromatography (HPLC) method for the determination of Delavirdine concentrations in human plasma, essential for pharmacokinetic studies.

Objective: To accurately and precisely quantify Delavirdine in human plasma samples.

Methodology:

- Sample Preparation (Protein Precipitation):
  - To a 500 µL aliquot of human plasma, add an internal standard (e.g., a structurally similar compound not present in the sample).
  - Add a protein precipitating agent, such as acetonitrile or methanol, to the plasma sample.
  - Vortex the mixture vigorously to ensure thorough mixing and protein precipitation.
  - Centrifuge the sample at high speed (e.g., 10,000 x g) to pellet the precipitated proteins.

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- Carefully collect the supernatant for analysis.

- Chromatographic Conditions:
  - HPLC System: A standard HPLC system equipped with a UV detector.
  - Column: A C18 reversed-phase column is commonly used.
  - Mobile Phase: A gradient or isocratic mobile phase consisting of a mixture of an aqueous buffer (e.g., acetate buffer) and an organic solvent (e.g., acetonitrile).
  - Flow Rate: A typical flow rate is around 1.0 mL/min.
  - Detection: UV detection at a wavelength where Delavirdine exhibits significant absorbance.
  - Injection Volume: A defined volume of the prepared sample supernatant is injected into the HPLC system.

- Calibration and Quantification:
  - Prepare a series of calibration standards by spiking known concentrations of Delavirdine and a constant concentration of the internal standard into blank plasma.
  - Process these standards using the same sample preparation method as the unknown samples.
  - Generate a calibration curve by plotting the peak area ratio of Delavirdine to the internal standard against the nominal concentration of Delavirdine.
  - The concentration of Delavirdine in the unknown plasma samples is determined by interpolating their peak area ratios from the calibration curve.

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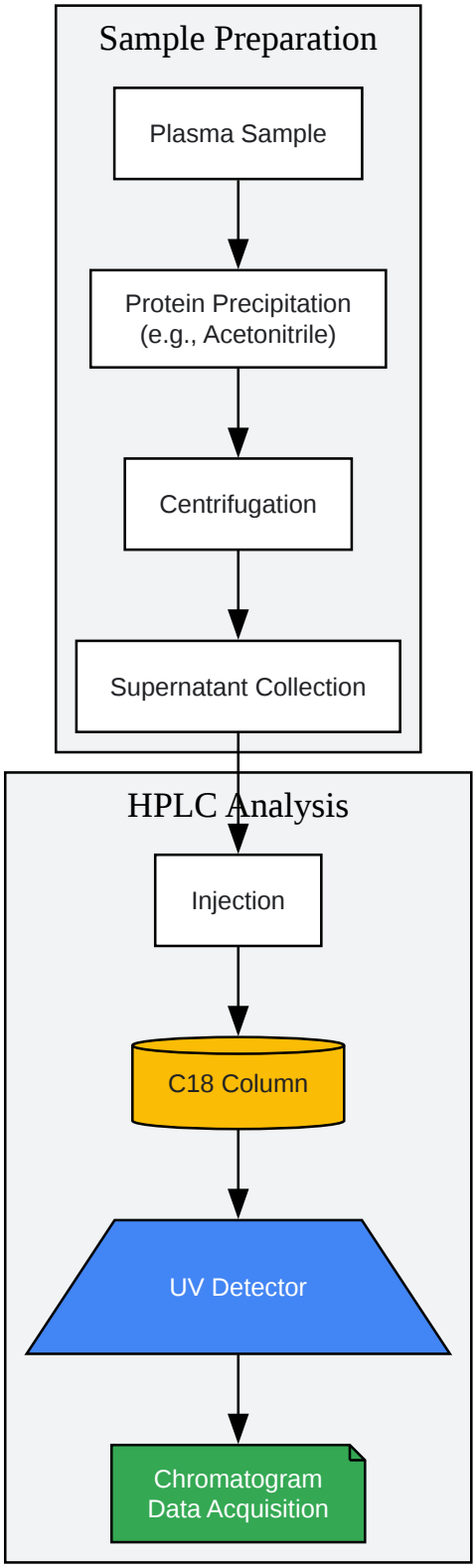

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Figure 2. HPLC Quantification Workflow

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- To cite this document: BenchChem. [Delavirdine: A Comprehensive Technical Review]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8257806/docs#delavirdine-a-comprehensive-technical-review]

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